

Application Notes and Protocols: Sodium Chloroplatinate in Industrial Plating Processes

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Compound of Interest

Compound Name: Sodium chloroplatinate

Cat. No.: B074783

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **sodium chloroplatinate** ($\text{Na}_2[\text{PtCl}_6]$) in industrial plating processes. The information is intended to guide researchers and professionals in understanding the formulation, operation, and quality control of platinum electroplating baths for various applications, including the fabrication of medical devices, electronics, and catalytic surfaces.

Application Notes

Sodium chloroplatinate serves as a primary source of platinum ions in acidic electroplating baths. These baths are utilized to deposit a layer of platinum onto a substrate, imparting desirable properties such as high corrosion resistance, biocompatibility, catalytic activity, and excellent electrical conductivity.

Key Applications:

- **Medical Devices:** Platinum coatings are applied to implantable devices, surgical tools, and catheters to enhance their biocompatibility and radiopacity.
- **Electronics:** In the electronics industry, platinum plating is used for connectors, contacts, and sensors to ensure reliable electrical performance and resistance to harsh environments.

- **Catalysis:** Platinum-plated electrodes and meshes are widely used as catalysts in various chemical reactions, including in fuel cells and for organic synthesis.
- **Jewelry and Decorative Finishes:** While less common for pure **sodium chloroplatinate** baths, platinum plating provides a bright, white, and durable finish for decorative items.[1]

Advantages of **Sodium Chloroplatinate**-Based Plating:

- **High Purity Deposits:** Baths formulated with **sodium chloroplatinate** can produce high-purity platinum deposits.
- **Good Adhesion:** When proper substrate preparation is performed, the resulting platinum layer exhibits strong adhesion.
- **Versatility:** The process can be adapted to coat a variety of substrates, including silver, gold, copper, nickel, and titanium. For certain materials like tin, lead, and iron, an intermediate strike layer is necessary.

Limitations:

- **Bath Stability:** The composition and pH of the plating bath must be carefully monitored and maintained to ensure consistent deposit quality.[1]
- **Cost:** Platinum is a precious metal, making the initial setup and maintenance of the plating bath a significant investment.
- **Hydrogen Evolution:** Competing hydrogen evolution at the cathode can reduce plating efficiency.

Data Presentation: Plating Bath Formulations and Operating Parameters

The following tables summarize typical compositions and operating parameters for acidic platinum electroplating baths using a chloroplatinate source.

Table 1: Typical Acidic Platinum Plating Bath Composition

Component	Concentration Range	Purpose
Platinum (from Sodium Chloroplatinate)	2 - 20 g/L	Source of platinum ions for deposition.[2]
Hydrochloric Acid (HCl)	180 - 300 g/L	Provides conductivity and maintains an acidic environment.[3]
Supporting Electrolytes (e.g., Sulfuric Acid)	0.07 - 0.2 M	Enhances the conductivity of the solution.
Additives (e.g., Brighteners, Levelers)	As required	To modify the properties of the deposit (e.g., brightness, smoothness).

Table 2: Typical Operating Parameters for Platinum Plating

Parameter	Range	Optimal Value
Platinum Concentration	2 - 20 g/L	4 g/L
pH	< 1 - 1.5	1.0[2]
Temperature	25 - 90 °C	30 - 40 °C[1][3]
Current Density	0.5 - 10 A/dm ²	3.0 A/dm ² [2]
Anode Type	Platinized Titanium	-
Agitation	Required	Moderate
Anode to Cathode Ratio	2:1 - 5:1	3:1[2]
Cathode Efficiency	12 - 19 mg/A·min	15.0 mg/A·min[2]

Experimental Protocols

The following protocols provide a general framework for the preparation, operation, and analysis of a **sodium chloroplatinate**-based plating bath.

Protocol 1: Preparation of an Acidic Platinum Plating Bath

Objective: To prepare a 1-liter acidic platinum plating bath with a target platinum concentration of 5 g/L.

Materials:

- **Sodium Chloroplatinate** ($\text{Na}_2[\text{PtCl}_6]$)
- Concentrated Hydrochloric Acid (HCl)
- Deionized Water ($< 3 \mu\text{S/cm}$)[2]
- 1 L Pyrex glass or polypropylene beaker[2]
- Magnetic stirrer and stir bar
- Graduated cylinders and pipettes
- Personal Protective Equipment (PPE): gloves, goggles, lab coat

Procedure:

- **Safety First:** Perform all operations in a well-ventilated fume hood. Wear appropriate PPE as the solutions are corrosive and contain toxic metals.[4]
- **Water Addition:** Add approximately 800 mL of deionized water to the 1 L beaker.[1]
- **Acid Addition:** While stirring, slowly add the required volume of concentrated hydrochloric acid to achieve the desired concentration (e.g., 200 g/L). Caution: Always add acid to water, never the other way around.
- **Sodium Chloroplatinate Dissolution:** Weigh the amount of **sodium chloroplatinate** needed to achieve a 5 g/L platinum concentration. Slowly add the salt to the stirred acid solution until it is completely dissolved.

- Volume Adjustment: Once the salt is dissolved, add deionized water to bring the final volume to 1 L.
- Mixing: Continue stirring the solution for at least 30 minutes to ensure homogeneity.

Protocol 2: Electroplating of a Substrate

Objective: To deposit a layer of platinum onto a prepared substrate.

Equipment:

- DC Power Supply (Rectifier)
- Plating cell (beaker from Protocol 1)
- Platinized titanium anode[2]
- Copper wire for cathode connection
- Hot plate with magnetic stirring capability
- Thermometer
- Prepared substrate (e.g., nickel, copper, gold)

Procedure:

- Substrate Preparation: The substrate must be thoroughly cleaned and activated prior to plating. This typically involves a sequence of degreasing, rinsing, acid activation, and final rinsing.
- Bath Setup: Place the plating bath on the hot plate and introduce a magnetic stir bar. Suspend the platinized titanium anode and the substrate (cathode) in the solution, ensuring they do not touch.
- Connections: Connect the positive lead of the rectifier to the anode and the negative lead to the substrate using copper wire.

- Heating and Agitation: Heat the bath to the desired operating temperature (e.g., 35°C) and begin gentle agitation.[1]
- Electroplating: Apply the calculated voltage (typically 2-4 V) or current density (e.g., 3 A/dm²) to initiate plating.[2]
- Plating Time: The duration of plating will depend on the desired thickness of the platinum layer.
- Post-Treatment: After plating, turn off the rectifier, remove the substrate, and immediately rinse it with deionized water to remove residual plating solution. A final rinse in hot deionized water (60-80°C) can improve the appearance of the deposit.[1]
- Drying: Dry the plated part thoroughly.

Protocol 3: Quantitative Analysis of Platinum in the Plating Bath

Objective: To determine the platinum concentration in the plating bath to ensure it remains within the optimal range.

Method: Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) is a common and accurate instrumental method for determining the concentration of metallic elements in plating solutions.[5]

Equipment:

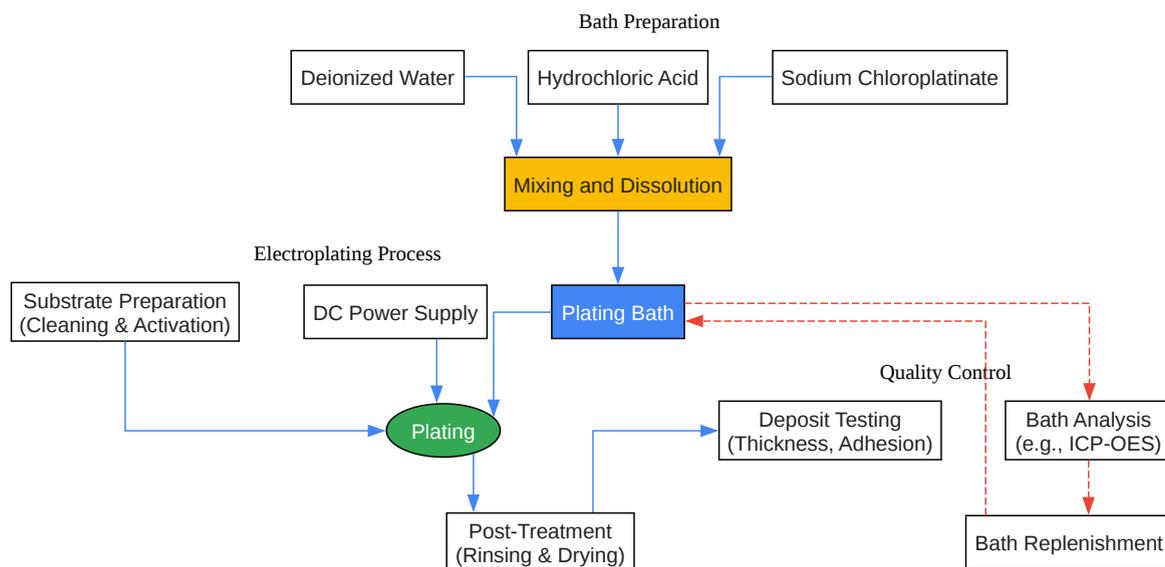
- ICP-OES Spectrometer
- Volumetric flasks and pipettes
- Certified platinum standard solution
- Deionized water

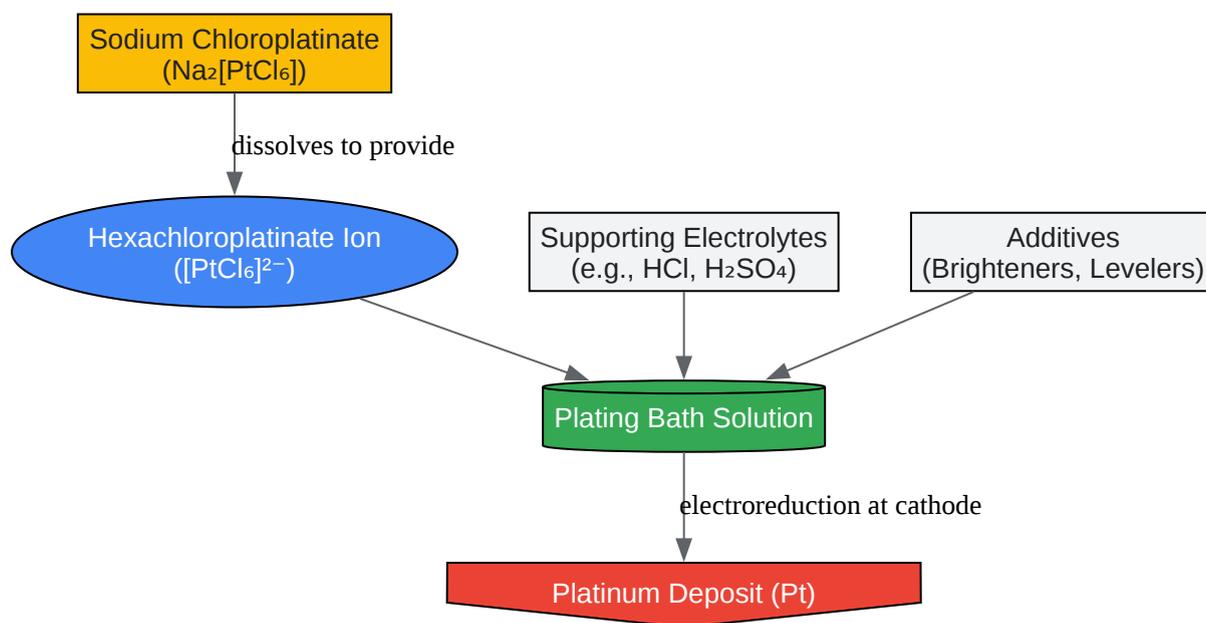
Procedure:

- **Sample Collection:** Take a representative sample (e.g., 10 mL) from the well-mixed plating bath.[4]
- **Sample Preparation:** Accurately dilute the sample with deionized water to a concentration that falls within the linear range of the ICP-OES instrument. A dilution factor of 1000 is common.
- **Calibration:** Prepare a series of calibration standards from the certified platinum standard solution, covering the expected concentration range of the diluted sample.
- **Analysis:** Aspirate the blank, calibration standards, and the diluted sample into the ICP-OES and measure the emission intensity at a characteristic wavelength for platinum.
- **Calculation:** Construct a calibration curve from the standards and use it to determine the platinum concentration in the diluted sample. Calculate the original concentration in the plating bath by multiplying by the dilution factor.

Visualizations

The following diagrams illustrate the workflow and chemical relationships in a typical **sodium chloroplatinate** plating process.





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